

# Molecular structure of Anthraquinone-1,8-disulfonic acid dipotassium salt

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## Compound of Interest

Compound Name: *Anthraquinone-1,8-disulfonic Acid  
Dipotassium Salt*

Cat. No.: *B084365*

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## A Technical Guide to Anthraquinone-1,8-disulfonic acid dipotassium salt

Introduction: **Anthraquinone-1,8-disulfonic acid dipotassium salt** (AQDS) is a synthetic organic compound derived from anthraquinone. Characterized by two sulfonate groups at the 1 and 8 positions of the anthraquinone core, this dipotassium salt exhibits enhanced solubility and specific electrochemical properties.<sup>[1]</sup> While it has historical use in the synthesis of dyes, its contemporary significance is predominantly in scientific research, particularly in the development of sustainable energy storage solutions.<sup>[1]</sup> This guide provides a comprehensive overview of its molecular structure, physicochemical properties, synthesis, applications, and safety protocols, tailored for researchers and professionals in chemistry and drug development.

## Molecular Structure and Physicochemical Properties

**Anthraquinone-1,8-disulfonic acid dipotassium salt** is structurally defined by a central anthraquinone framework, which consists of three fused benzene rings with two ketone groups at positions 9 and 10. Two sulfonic acid groups are substituted at the alpha-positions 1 and 8. In the dipotassium salt form, the acidic protons of the sulfonate groups are replaced by potassium ions.

Table 1: Physicochemical Properties of **Anthraquinone-1,8-disulfonic acid dipotassium salt**

Property	Value	Reference
CAS Number	14938-42-2	[1][2][3]
Molecular Formula	C <sub>14</sub> H <sub>6</sub> K <sub>2</sub> O <sub>8</sub> S <sub>2</sub>	[1][3]
Molecular Weight	444.5 g/mol	[1][3]
IUPAC Name	dipotassium;9,10-dioxoanthracene-1,8-disulfonate	[1][3]
Appearance	White to yellow to orange crystalline powder	[4]
Solubility	The dipotassium salt form is highly water-soluble.[1] However, another source states it is slightly soluble in water, with its solubility being reduced compared to the free acid due to ion pairing.[1] The free acid is highly soluble (400 g/L at 18°C).[1]	
Decomposition Point	293°C	[1]
Stability	Stable under ambient conditions; sensitive to strong oxidizing agents and prolonged exposure to UV light.[1]	

## Synthesis and Characterization

The primary method for preparing anthraquinone- $\alpha$ -sulfonates involves the sulfonation of anthraquinone in the presence of a mercury salt catalyst, which directs the substitution to the  $\alpha$ -positions (1, 5, 8).[5]

## Experimental Protocol: Generalized Synthesis

This protocol is a generalized procedure based on established methods for  $\alpha$ -sulfonation of anthraquinone.<sup>[5]</sup>

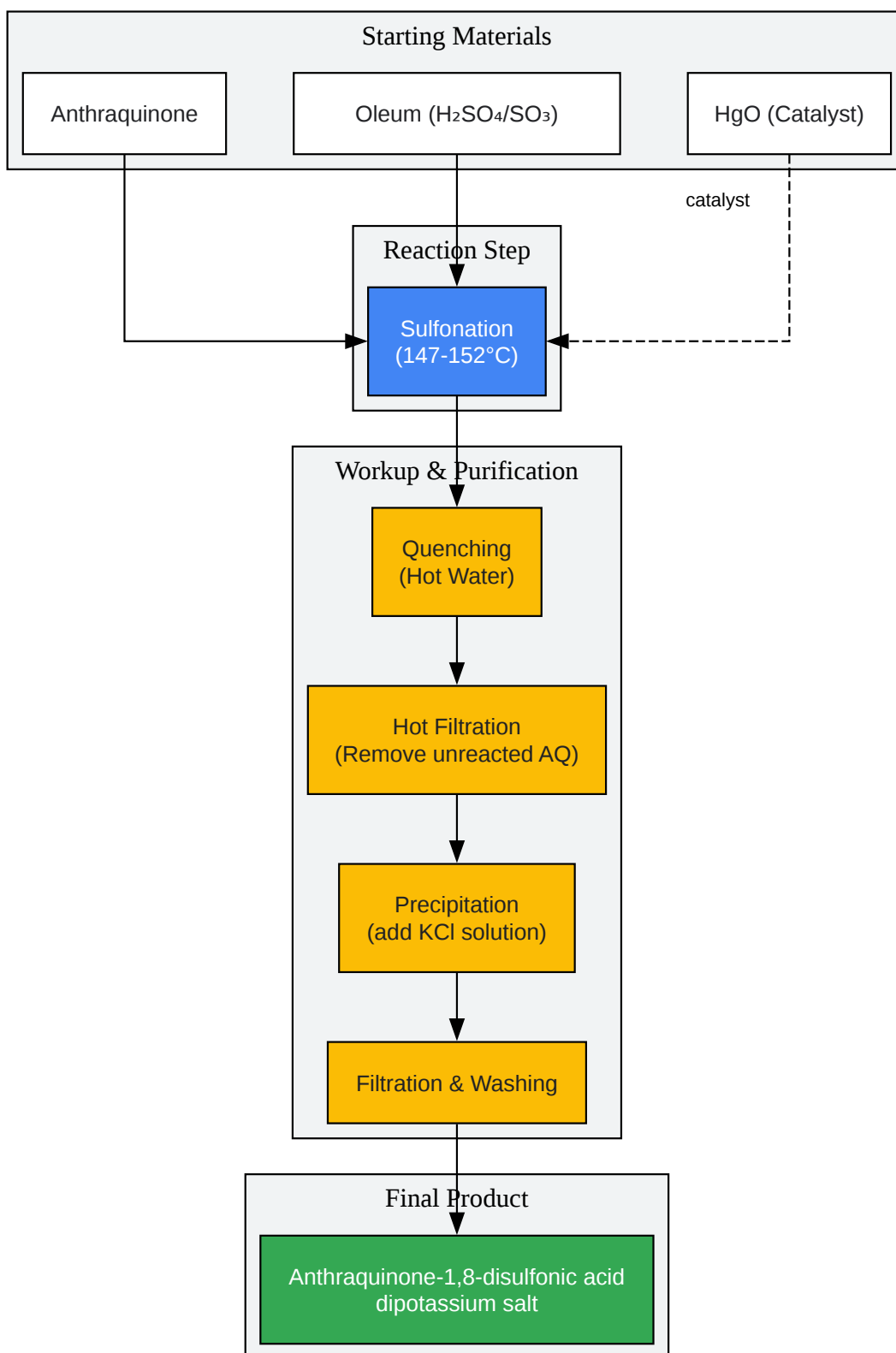
#### Materials:

- Anthraquinone
- Oleum (19–22% fuming sulfuric acid)
- Yellow mercuric oxide (HgO)
- Potassium chloride (KCl)
- Distilled water

#### Procedure:

- A three-necked flask equipped with a mechanical stirrer and thermometer is charged with 19–22% oleum and a catalytic amount of yellow mercuric oxide.
- The mixture is heated to approximately 100°C in an oil bath.
- Anthraquinone powder is added gradually while stirring vigorously.
- The reaction temperature is raised to and maintained at 147–152°C for approximately one hour to facilitate disulfonation.
- After the reaction period, the mixture is allowed to cool slightly before being cautiously poured into hot water with stirring.
- The solution is boiled for several minutes to ensure the dissolution of sulfonated products.
- Unchanged anthraquinone is removed by hot filtration.
- The hot filtrate, containing the anthraquinone disulfonic acids, is heated to 90°C. A concentrated solution of potassium chloride is then added to precipitate the potassium salts.
- The mixture is cooled to allow for complete crystallization of the dipotassium salt.

- The precipitate is collected by suction filtration, washed with a cold potassium chloride solution, and then with cold water to remove impurities.
- The final product is dried under vacuum.



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Caption: Generalized workflow for the synthesis of AQDS dipotassium salt.

## Characterization Methods

The identity and purity of the synthesized compound are confirmed using various spectroscopic and analytical techniques.

Table 2: Analytical Methods for Characterization

Technique	Purpose
$^1\text{H}$ and $^{13}\text{C}$ NMR	Confirms the chemical structure by identifying the hydrogen and carbon environments in the molecule. <a href="#">[6]</a>
Infrared (IR) Spectroscopy	Identifies functional groups, such as S=O from sulfonate and C=O from the quinone structure. <a href="#">[6]</a>
Mass Spectrometry (MS)	Determines the molecular weight and fragmentation pattern, confirming the molecular formula. <a href="#">[6]</a>
Elemental Analysis	Quantifies the elemental composition (C, H, K, O, S) to verify the empirical formula.

## Key Applications and Biological Activity

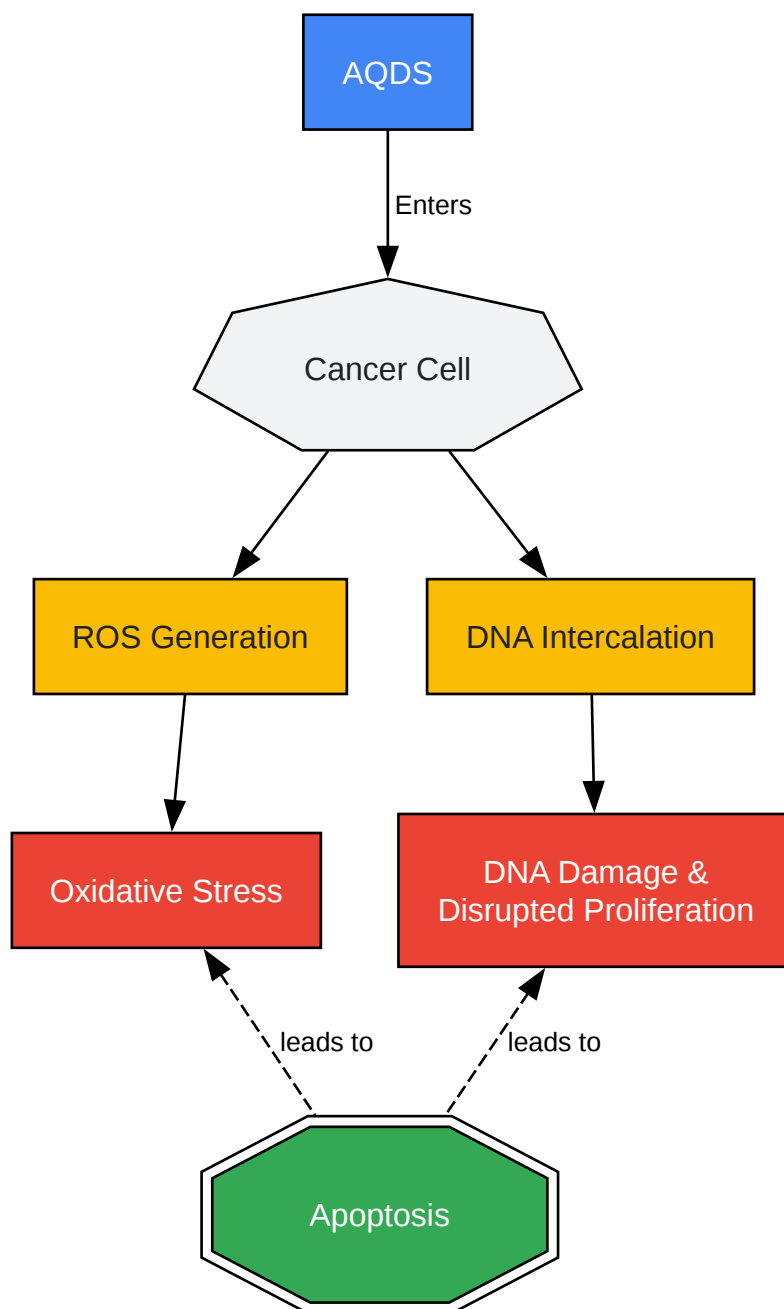
AQDS is a versatile compound with applications spanning from materials science to biomedical research.

### Application in Energy Storage

A primary research application for AQDS is as a negative electrolyte (negolyte) in aqueous organic redox flow batteries (AORFBs).[\[1\]\[7\]](#) Its ability to undergo fast and reversible two-electron redox reactions makes it an excellent candidate for high-performance, cost-effective, and sustainable energy storage systems, which are crucial for integrating renewable energy sources into the power grid.[\[1\]\[8\]\[9\]](#)

### Potential Therapeutic Applications

Research has indicated that anthraquinone derivatives, including AQDS, possess potential anticancer properties.[1] Studies suggest that these compounds may induce apoptosis (programmed cell death) in cancer cells.[1] This activity is hypothesized to stem from mechanisms involving the generation of oxidative stress and direct interaction with cellular DNA.[1] It has also been employed in biochemical assays and as a staining agent in microscopy.[1]



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Caption: Proposed anticancer mechanism of action for anthraquinone derivatives.

## Safety and Handling

**Anthraquinone-1,8-disulfonic acid dipotassium salt** is classified as an irritant and requires careful handling.

Table 3: GHS Hazard Information

Hazard Code	Description	Classification
H315	Causes skin irritation	Skin Irritant, Category 2
H319	Causes serious eye irritation	Eye Irritant, Category 2
H335	May cause respiratory irritation	Specific Target Organ Toxicity (Single Exposure), Category 3

Source:[3]

## Handling and Storage Precautions

- **Handling:** Use only in a well-ventilated area or under a chemical fume hood.[10][11] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[11] Avoid formation and inhalation of dust.[10] Wash hands thoroughly after handling.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place.[11] Keep away from strong oxidizing agents and incompatible materials.
- **First Aid (Eyes):** Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek medical attention.[10]
- **First Aid (Skin):** Remove contaminated clothing and wash the affected area with soap and plenty of water.[10]
- **Spills:** Avoid dust generation. Sweep up the material, place it in a suitable disposal container, and clean the area.[11]

- Decomposition: When heated to decomposition, it may emit toxic fumes of sulfur oxides (SO<sub>x</sub>) and potassium oxide (K<sub>2</sub>O).[2]

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